

Technical Support Center: GSK1838705A In Vitro Studies

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Compound of Interest

Compound Name: GSK1838705A

Cat. No.: B1684688

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This technical support center provides troubleshooting guidance and frequently asked questions for researchers utilizing **GSK1838705A** in in vitro experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **GSK1838705A** for in vitro use?

A1: **GSK1838705A** should be dissolved in dimethyl sulfoxide (DMSO) to prepare a stock solution.^{[1][2]} For in vitro studies, a stock solution of 10 mmol/L in DMSO is commonly used.^[2] It is important to use fresh, high-quality DMSO as moisture can reduce the solubility of the compound.^[1]

Q2: What is a typical treatment duration for a cell proliferation assay with **GSK1838705A**?

A2: A common treatment duration for cell proliferation or viability assays is 72 hours.^{[1][2][3][4]} However, the optimal duration can vary depending on the cell line and the specific experimental goals. Time-course experiments are recommended to determine the ideal incubation time for your model system.^[3]

Q3: What concentrations of **GSK1838705A** are typically effective in vitro?

A3: The effective concentration of **GSK1838705A** is highly dependent on the cell line and the targeted pathway. EC50 values for anti-proliferative effects have been reported to range from approximately 20 nM to over 8 μ M.^{[1][5][6]} For inhibiting IGF-1R and IR phosphorylation in

cells, IC₅₀ values are around 85 nM and 79 nM, respectively.[1][3][5][6] It is advisable to perform a dose-response curve to determine the optimal working concentration for your specific cell line and assay.[3]

Q4: How should I store the **GSK1838705A** stock solution?

A4: Stock solutions of **GSK1838705A** in DMSO can be stored at -20°C for up to one year or at -80°C for up to two years.[6]

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Compound Precipitation in Media	The final concentration of DMSO in the cell culture media is too high.	Ensure the final DMSO concentration in your culture medium does not exceed a level that is toxic to your cells, typically below 0.5%. Prepare intermediate dilutions of your GSK1838705A stock solution in culture medium to minimize the volume of DMSO added to the final culture.
The compound has limited solubility in aqueous media.	After diluting the DMSO stock solution in your culture medium, vortex or gently mix the solution thoroughly. If precipitation persists, consider using a fresh batch of DMSO and ensure your stock solution is fully dissolved before further dilution. [1]	
Inconsistent or No Inhibitory Effect	The concentration of GSK1838705A is too low.	Perform a dose-response experiment to determine the optimal inhibitory concentration for your specific cell line and assay. Start with a concentration range guided by published EC50 or IC50 values. [3]
The treatment duration is not optimal.	Conduct a time-course experiment to identify the most effective treatment duration. For signaling pathway inhibition, shorter incubation times (e.g., 2-4 hours) may be sufficient, while proliferation	

assays often require longer exposures (e.g., 72 hours).[\[2\]](#)
[\[3\]](#)[\[7\]](#)

The cell line is resistant to GSK1838705A.

The sensitivity of cell lines to GSK1838705A can vary.[\[1\]](#)
Confirm the expression and activation status of the target receptors (IGF-1R, IR, ALK) in your cell line.

Cell Death at Low Concentrations

The cell line is highly sensitive to the compound or the solvent.

Perform a toxicity test with the vehicle (DMSO) alone to rule out solvent-induced cytotoxicity. Lower the concentration range of GSK1838705A in your experiments.

Data Presentation

Table 1: In Vitro Efficacy of **GSK1838705A** in Various Cell Lines

Cell Line	Cancer Type	Assay	EC50/IC50	Treatment Duration
L-82	Hematologic	Proliferation	24 nM	72 hours[1][3]
SUP-M2	Hematologic	Proliferation	28 nM	72 hours[1][3]
SK-ES	Ewing's Sarcoma	Proliferation	141 nM	72 hours[1][3]
MCF-7	Breast Cancer	Proliferation	203 nM	72 hours[1][3]
Karpas-299	Anaplastic Large-Cell Lymphoma	Proliferation	24-88 nM	Not Specified
SR-786	Anaplastic Large-Cell Lymphoma	Proliferation	24-88 nM	Not Specified
PC-3	Prostate Cancer	Viability	0.063–2 μ M	72 hours[7]
PC-3R (Docetaxel-resistant)	Prostate Cancer	Viability	0.063–2 μ M	72 hours[7]
U87MG	Glioma	Viability	1.56–100 μ M	72 hours[4]
NIH-3T3/LISN	Fibroblast	IGF-1R Phosphorylation	85 nM	2 hours[1][2]
NIH-3T3-hIR	Fibroblast	IR Phosphorylation	79 nM	2 hours[1][2]

Experimental Protocols

1. Cell Proliferation Assay (General Protocol)

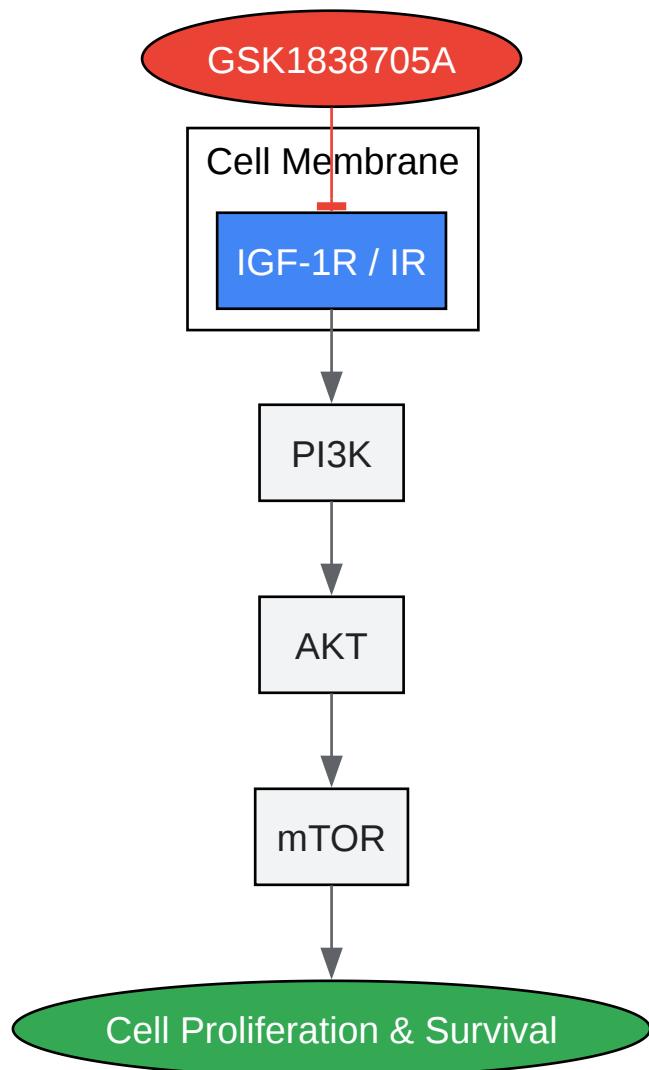
- Cell Seeding: Seed cells in a 96-well plate at a predetermined density and allow them to adhere overnight at 37°C.[1][3]
- Treatment: Treat the cells with various concentrations of **GSK1838705A** or DMSO as a vehicle control. A typical concentration range to start with is 0 to 10 μ M.[1]

- Incubation: Incubate the plates for 72 hours at 37°C.[1][3]
- Viability Assessment: Quantify cell proliferation using a suitable method, such as the CellTiter-Glo Luminescent Cell Viability Assay.[1][3]

2. Receptor Phosphorylation Assay

- Cell Seeding: Seed cells (e.g., NIH-3T3/LISN for IGF-1R or NIH-3T3-hIR for IR) in 96-well plates and allow them to adhere.[2]
- Serum Starvation (if necessary): For some cell lines, it may be necessary to replace the growth medium with serum-free medium for a period before treatment to reduce basal receptor phosphorylation.
- Inhibitor Treatment: Treat the cells with different concentrations of **GSK1838705A** for a short duration, typically 2 to 4 hours.[2][7]
- Ligand Stimulation: Stimulate the cells with the appropriate ligand (e.g., 30 ng/mL IGF-I or 3 µg/mL insulin) for a short period, such as 15-20 minutes.[2][7]
- Lysis and Analysis: Lyse the cells and analyze the phosphorylation status of the target receptor (IGF-1R or IR) and downstream signaling proteins by Western blot or ELISA.

Visualizations



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Caption: **GSK1838705A** inhibits the IGF-1R/IR signaling pathway.



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Caption: Workflow for a typical cell proliferation assay.

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